

Technical Support Center: Safe Disposal of Bromochlorodifluoromethane (Halon 1211)

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Compound of Interest

Compound Name: Bromochlorodifluoromethane

Cat. No.: B1201744

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe management and disposal of residual **Bromochlorodifluoromethane** (CBrClF₂), also known as Halon 1211 or BCF. Due to its ozone-depleting properties and regulatory controls, direct disposal or release of this substance is strictly prohibited. The following procedures focus on safe containment, handling, and preparation for removal by licensed professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Bromochlorodifluoromethane** (BCF)?

A1: **Bromochlorodifluoromethane** is a synthetic haloalkane with the chemical formula CBrClF₂.^{[1][2]} It is a colorless, nonflammable gas at room temperature with a sweetish odor.^[3] Historically, it was widely used as a highly effective fire suppression agent, particularly for electrical equipment or sensitive items that could be damaged by other extinguishing agents, and also as a refrigerant.^{[1][4]} It is commonly referred to by its code number, Halon 1211.^[1]

Q2: Why can't I dispose of residual BCF by venting it in a fume hood or pouring it down the drain?

A2: Disposing of BCF by venting is strictly prohibited due to its significant environmental impact. BCF is a potent ozone-depleting substance (ODS), with an ozone depletion potential approximately three times that of CFC-11.^{[4][5][6]} Its release into the atmosphere contributes to the destruction of the stratospheric ozone layer.^[6] Production and import of virgin Halons

were phased out under the Montreal Protocol, and regulations, such as those from the U.S. Environmental Protection Agency (EPA), expressly forbid the intentional release of Halons during maintenance, servicing, or disposal.[\[7\]](#)[\[8\]](#)

Q3: What are the primary hazards associated with handling BCF in the laboratory?

A3: The primary hazards include:

- Asphyxiation: As a gas that is about 5.7 times denser than air, BCF can displace oxygen in poorly ventilated or confined spaces, leading to dizziness, unconsciousness, and rapid suffocation.[\[3\]](#)[\[7\]](#)[\[9\]](#)
- Pressurized Container Hazard: BCF is typically stored as a liquefied gas under pressure.[\[1\]](#)[\[7\]](#) Containers exposed to heat or fire may rupture or explode violently.[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[10\]](#)
- Cryogenic Burns (Frostbite): Direct contact with the evaporating liquid can cause severe skin or eye burns due to its low boiling point (-3.7 °C).[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Toxic Decomposition Products: While stable under normal conditions, BCF decomposes at high temperatures (above 900°F or 482°C) or upon contact with flames, producing highly toxic and corrosive fumes such as hydrogen bromide, hydrogen fluoride, hydrogen chloride, and carbonyl halides.[\[3\]](#)[\[5\]](#)[\[9\]](#)[\[11\]](#)

Q4: What is the correct disposal method for BCF from a laboratory?

A4: The only approved disposal method is to arrange for recovery, recycling, or destruction through a licensed and qualified hazardous waste management company, a certified Halon recycler, or a government-managed program like a National Halon Bank.[\[8\]](#)[\[10\]](#)[\[12\]](#) Under no circumstances should laboratory personnel attempt to neutralize or dispose of the chemical themselves.[\[13\]](#) The material should be safely contained and stored until it can be picked up by specialists.[\[10\]](#)[\[14\]](#)

Q5: Who is qualified to collect and dispose of BCF waste?

A5: Only specifically licensed and trained personnel are qualified to handle the final disposal of BCF. This includes:

- Licensed hazardous waste disposal contractors.[9][10]
- Specialized fire suppression system recycling companies.[12]
- Official Halon disposal services or National Halon Banks.[12]
- In some cases, the original vendor may accept returned material.[3][6] Your institution's Environmental Health and Safety (EHS) department will have a list of approved vendors.[14]

Q6: How should I respond to an accidental release of BCF in the laboratory?

A6: In case of a leak or accidental discharge:

- Evacuate: Immediately evacuate all personnel from the affected area.[9]
- Ventilate: Increase ventilation to the area, preferably using an exhaust system that vents directly outdoors. Do not re-enter until the area is confirmed to be safe.[9][11]
- Isolate: If it is safe to do so, stop the leak. Move the leaking cylinder or container to a safe, well-ventilated location, such as a fume hood.[5][10]
- Report: Immediately contact your institution's EHS or emergency response personnel.[10]
- Personal Protective Equipment (PPE): Do not re-enter the area without appropriate PPE, which may include a self-contained breathing apparatus (SCBA), especially in confined spaces.[3][9]

Troubleshooting Guide: Preparing BCF for Disposal

Q: My residual BCF is in a small, potentially damaged or corroded lecture bottle. What is the safest course of action? A: Do not attempt to handle the cylinder if its integrity is compromised. Isolate the area and immediately contact your EHS office. Damaged cylinders should only be handled by specialists.[3][9] Provide them with as much information as possible about the container's condition and contents.

Q: I only have a very small, residual amount of BCF. Do the same complex procedures apply?

A: Yes. Regardless of the quantity, BCF is regulated as a hazardous, ozone-depleting substance. The principles of safe containment, proper labeling, and professional disposal apply

to any amount.^[8] The "de minimis" releases mentioned in regulations refer to incidental amounts lost during recovery efforts, not intentional venting.^[8]

Q: How must I label a container holding BCF waste for disposal? A: The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Bromochlorodifluoromethane**," and the appropriate hazard warnings (e.g., "Gas Under Pressure," "Contains gas under pressure; may explode if heated").^[5]^[14] Include the date of waste generation and the responsible laboratory or researcher's name.^[14] Follow all specific labeling requirements provided by your institution's EHS department.^[15]

Q: Where should I store the BCF waste container while awaiting pickup? A: Store the container in a designated and approved Satellite Accumulation Area.^[15]^[16] This area must be cool, dry, and well-ventilated, away from heat sources, direct sunlight, and incompatible materials like active metals (e.g., powdered aluminum).^[3]^[10]^[11] Cylinders should always be stored upright and secured to prevent them from falling over.^[10]

Data Summary

The following table summarizes key quantitative data for **Bromochlorodifluoromethane**.

Property	Value	Source(s)
Chemical Identity		
Molecular Formula	CBrClF ₂	[1][3]
Molar Mass	165.36 g/mol	[1]
CAS Number	353-59-3	[1][3]
Physical Properties		
Appearance	Colorless gas	[3][7]
Boiling Point	-3.7 °C (25.3 °F)	[1]
Melting Point	-159.5 °C (-255.1 °F)	[1]
Vapor Density (air = 1)	5.7	[3][7]
Environmental Impact		
Ozone Depletion Potential (ODP)	3.0	[5][6]
Safety & Hazards		
Decomposition Temperature	> 900°F (482°C)	[11]
Lethal Concentration (LC50, 15 min exposure)	~32%	[1]

Protocol for Collection and Preparation for Licensed Disposal

This protocol outlines the standard procedure for safely preparing residual **Bromochlorodifluoromethane** for collection by a licensed disposal vendor. This is a procedural workflow, not a chemical treatment method.

1. Hazard Assessment and PPE Selection

- Review the Safety Data Sheet (SDS) for **Bromochlorodifluoromethane**. [5][10]

- Select appropriate PPE. Minimum requirements include:
 - Safety glasses or goggles.
 - Cryogenic or cold-insulating gloves if there is any risk of contact with the liquid phase.[\[9\]](#)
 - A lab coat.
- Ensure work is performed in a well-ventilated area, preferably within a certified chemical fume hood.[\[11\]](#)

2. Secure a Designated Accumulation Area

- Identify a designated hazardous waste accumulation area that meets storage requirements (cool, dry, well-ventilated, secure).[\[10\]](#)[\[16\]](#)
- Ensure the area is away from ignition sources and incompatible materials.[\[3\]](#)[\[11\]](#)

3. Waste Container and Labeling

- If the BCF is in its original, intact container (e.g., a lecture bottle), this is the ideal waste container.
- If transfer is absolutely necessary and approved by EHS, use only a container rated for pressurized gas that is compatible with BCF. Note: This step should be avoided whenever possible and only performed by highly trained personnel.
- Label the container clearly as "Hazardous Waste: **Bromochlorodifluoromethane**" and add all required hazard pictograms and information as per institutional and regulatory guidelines.[\[14\]](#)[\[15\]](#)

4. Documentation

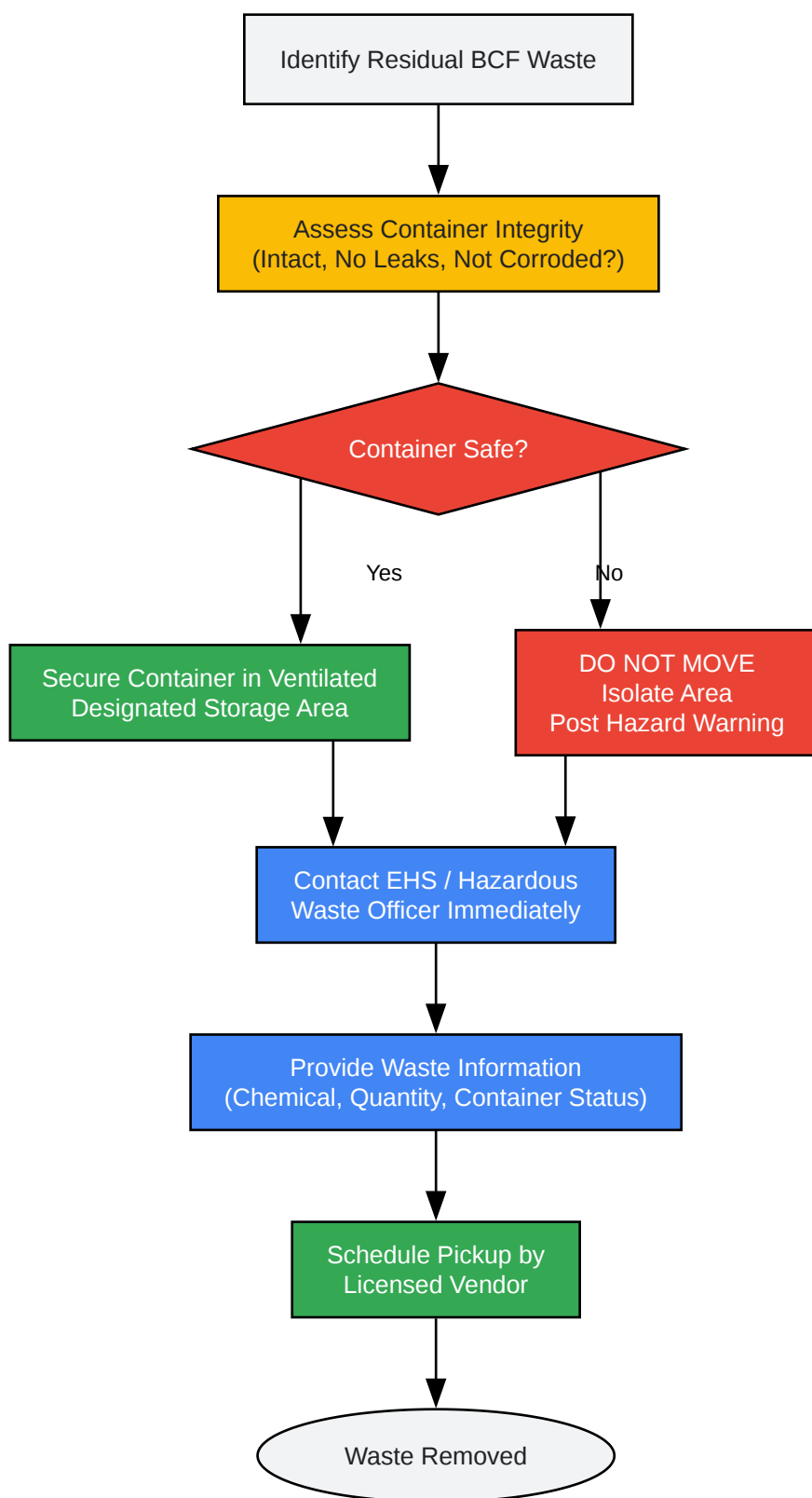
- Complete your laboratory's hazardous waste manifest or tag.
- Record the chemical name, quantity, and date of generation.
- Keep a copy of the documentation for your laboratory's records.

5. Arranging for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup.[\[14\]](#)
- Provide the EHS office or the waste vendor with all necessary information from the SDS and your waste manifest.[\[14\]](#)
- Follow any additional instructions provided by the EHS office or the disposal company.

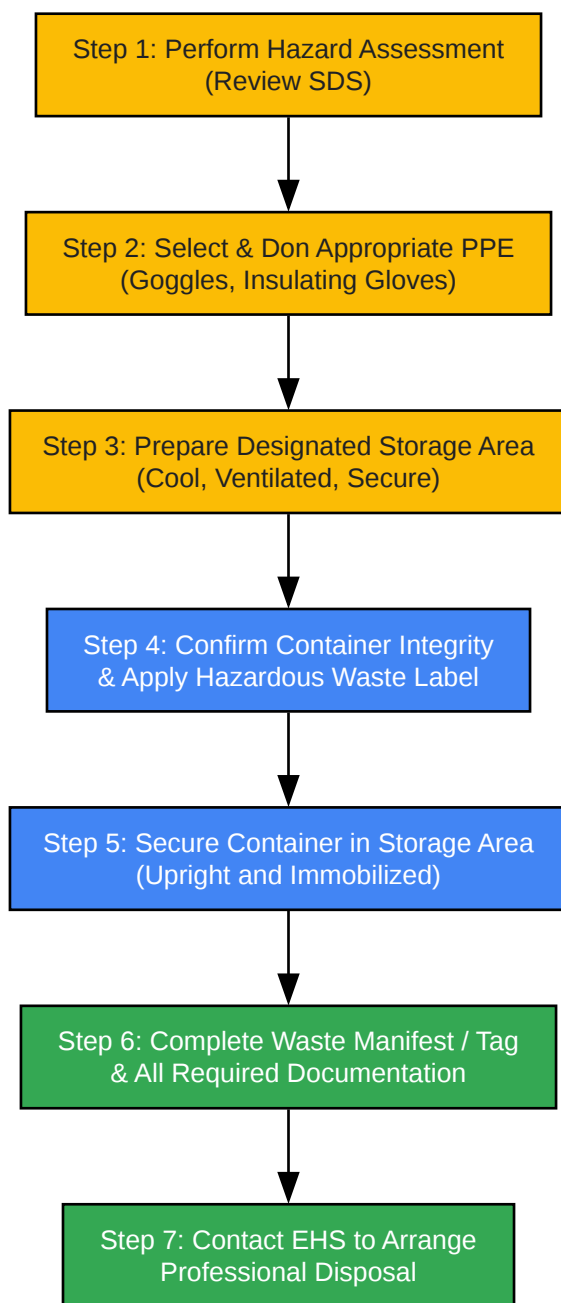
Visualizations

The following diagrams illustrate the key decision-making and procedural workflows for managing BCF waste.



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Caption: Logical decision workflow for handling residual BCF.



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Caption: Procedural workflow for preparing BCF waste for disposal.

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